

Initial Characterization of Cast Al-Ti Alloys: A Technical Guide

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Compound of Interest

Compound Name: Aluminum;titanium

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This technical guide provides a comprehensive overview of the initial characterization of cast Aluminum-Titanium (Al-Ti) alloys. Cast Al-Ti alloys are of significant interest due to their potential for high strength-to-weight ratios, good high-temperature properties, and refined grain structures. This document outlines the typical microstructures, mechanical properties, and the experimental protocols used to characterize these materials, making it an essential resource for professionals in materials science and related fields.

Microstructure of Cast Al-Ti Alloys

The addition of titanium to aluminum alloys primarily serves as a grain refiner, leading to a finer and more uniform grain structure in the as-cast condition. This grain refinement is a critical factor in enhancing the mechanical properties of the alloy. The primary microstructural features of interest in cast Al-Ti alloys include the α -Al dendrites and the distribution of intermetallic phases.

The introduction of titanium to Al-Si alloys leads to the formation of Ti-based intermetallics.^[1] In hypoeutectic Al-7Si alloys, the addition of titanium results in the formation of Ti₉Al₂₃ intermetallic compounds, which can appear as flakes or in blocky forms.^[1] The morphology of these intermetallics is influenced by the solidification cooling rate and the titanium proportion.^[1]

In die-cast Al-Mg-Zn-Si alloys, the addition of titanium leads to the formation of the Al₃Ti intermetallic phase.^[2] The volume fraction and formation temperature of this phase increase

with higher titanium content.[2] These Al₃Ti precipitates can be clearly distinguished after polishing with colloidal silica.[3]

Mechanical Properties of Cast Al-Ti Alloys

The mechanical properties of cast Al-Ti alloys are intrinsically linked to their microstructure. The grain refinement and the presence of intermetallic phases significantly influence properties such as hardness, tensile strength, and ductility.

The addition of titanium generally leads to an increase in the hardness of aluminum alloys.[4] For instance, in Al-7Si alloys, hardness increases with a higher titanium proportion due to the formation of Ti₉Al₂₃. [1] Similarly, the addition of titanium to an Al-6%Li alloy resulted in an increase in microhardness by about 46%. [4] This increase is attributed to the refined microstructure and the nucleation of peritectic intermetallic Al₃Ti. [4]

The effect of titanium on tensile properties can be optimized at specific concentrations. In a die-cast Al-Mg-Zn-Si alloy, the best mechanical properties were achieved with a 0.1 wt% Ti addition, reaching a yield strength of 350 MPa, an ultimate tensile strength of 440 MPa, and an elongation of 3.29% after heat treatment. [2] In another study on a die-cast Al₅Mg_{1.5}Si_{0.6}Mn alloy, a 0.20 wt% titanium addition increased the elongation from 11% to 18%, the yield strength from 136 MPa to 157 MPa, and the ultimate tensile strength from 296 MPa to 308 MPa in the as-cast condition. [5]

Quantitative Data Summary

Table 1: Effect of Ti Addition on Mechanical Properties of Cast Al-Mg-Zn-Si Alloy [2]

Ti Content (wt%)	Yield Strength (MPa)	Ultimate Tensile Strength (MPa)	Elongation (%)
0.05	-	-	-
0.10	350	440	3.29
0.15	-	-	-
0.20	-	-	-

Note: Data is for T6 heat-treated condition. Dashes indicate data not provided in the source.

Table 2: Effect of Ti Addition on Hardness and Grain Size of Cast Al-7Si Alloy[1]

Ti Proportion (%)	Average Size of α -Al (μm)	Hardness (HV)
0.0	-	~55
0.8	-	~65
1.3	-	~75
1.6	-	~85

Note: Dashes indicate data not provided in the source.

Table 3: Mechanical Properties of Cast Ti-Al-Si Alloys[6]

Alloy Composition (wt.%)	Hardness	Ultimate Compressive Strength
TiAl15Si15	Higher	-
TiAl35Si5	Lower	Highest

Note: Specific values were not provided, only relative comparisons.

Al-Ti Phase Diagram and Intermetallic Phases

The Al-Ti binary phase diagram is crucial for understanding the phase transformations that occur during the solidification of these alloys.[7] A key feature of this system is the formation of various intermetallic compounds, most notably Al_3Ti . [3] The addition of small amounts of aluminum to titanium increases the α to β transition temperature.[7]

Experimental Protocols for Characterization

A thorough characterization of cast Al-Ti alloys involves a multi-faceted approach employing several analytical techniques.

Metallographic Sample Preparation

Proper sample preparation is critical for accurate microstructural analysis. Aluminum alloys are soft and susceptible to damage during cutting.[3]

- Cutting: Use of appropriate cutting consumables and methods is necessary to avoid extensive microstructural damage.[3]
- Mounting: Samples can be mounted in a resin to facilitate handling during subsequent grinding and polishing steps.
- Grinding: Silicon carbide (SiC) papers are commonly used for grinding aluminum alloys to achieve a flat surface and remove deformation from cutting.[3]
- Polishing: A multi-step polishing process is typically employed. This may involve using diamond abrasives on a specialized pad, followed by a final polishing step with colloidal silica to achieve a scratch-free surface suitable for high-magnification microscopy.[3]
- Etching: In some cases, etching is not required to observe hard precipitates like Al₃Ti, which can be imaged directly after final polishing.[3]

Microstructural Analysis

Optical Microscopy (OM): This is the primary technique for observing the general microstructure, including grain size, dendrite morphology, and the distribution of secondary phases.

Scanning Electron Microscopy (SEM): SEM provides higher magnification and resolution imaging of the microstructure.[1] It is particularly useful for observing the morphology of fine intermetallic particles.

Energy Dispersive X-ray Spectroscopy (EDS): Often coupled with SEM, EDS is used to determine the elemental composition of different phases within the microstructure, which is essential for accurately identifying intermetallic compounds like Al₃Ti.[1][3]

Phase Identification

X-ray Diffraction (XRD): XRD is a powerful non-destructive technique used to identify the crystalline phases present in the alloy.[1][8] By analyzing the diffraction pattern, one can confirm the presence of α -Al, Al₃Ti, and other intermetallic phases.[1][8]

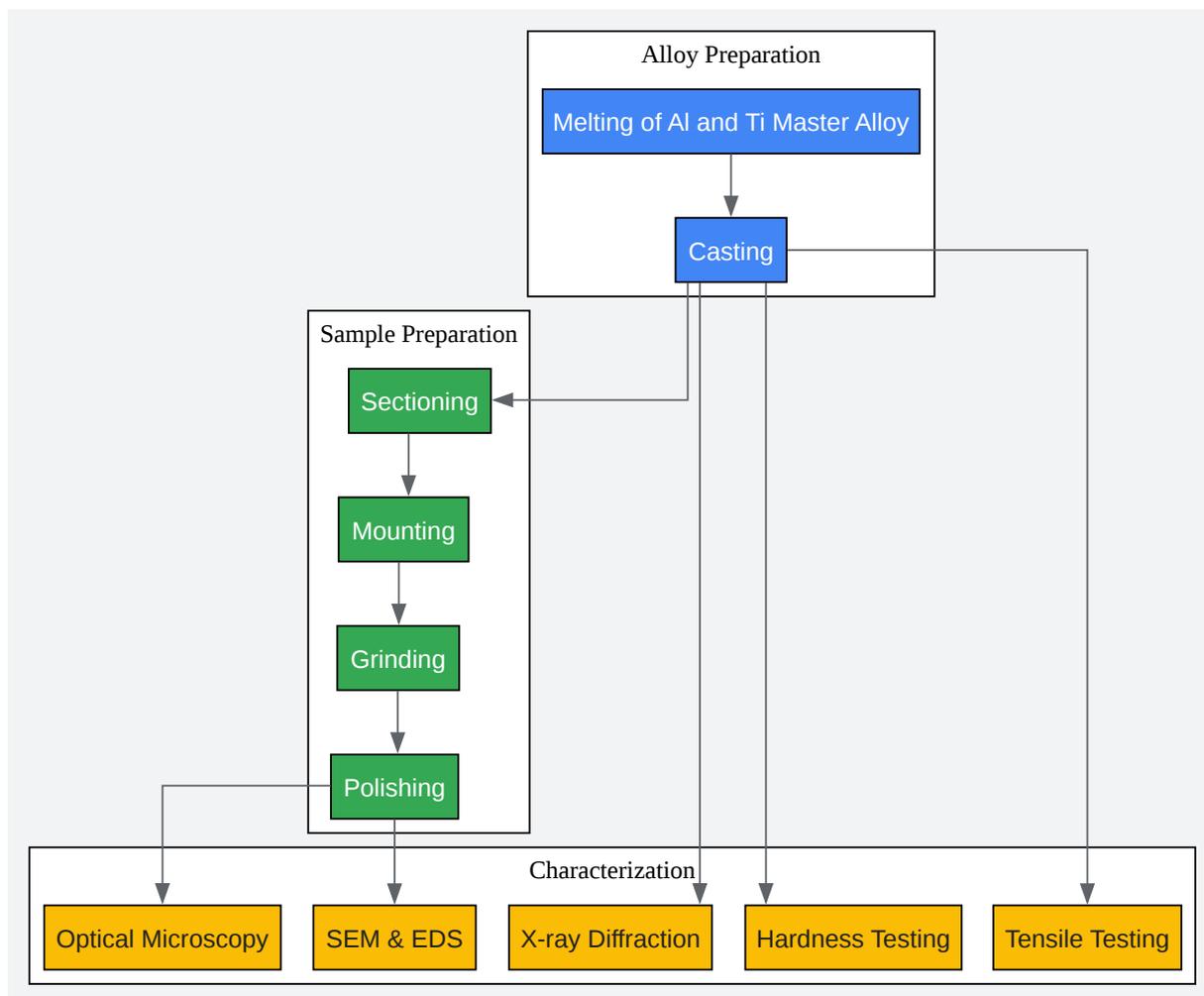
Mechanical Property Testing

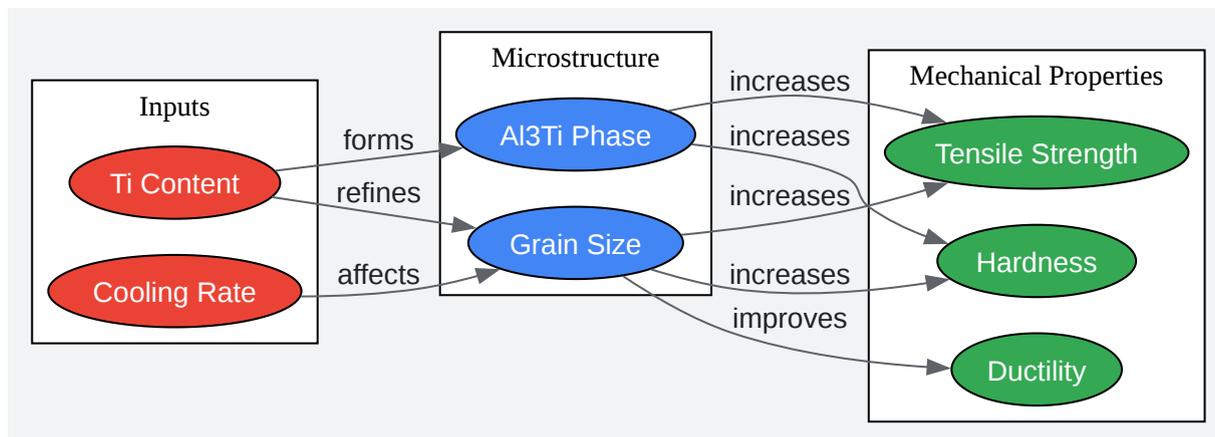
Hardness Testing: Microhardness or macrohardness tests (e.g., Vickers, Brinell, or Rockwell) are performed to measure the material's resistance to localized plastic deformation.[4][9][10]

Tensile Testing: Tensile tests are conducted to determine key mechanical properties such as yield strength, ultimate tensile strength, and elongation to fracture.[2][11] Standardized test specimens are machined from the cast material and tested according to established protocols like those from ASTM.[11][12]

Visualizations

Signaling Pathways and Experimental Workflows





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